

Personal protective equipment for handling 3bromo-1H-indole-2-carbaldehyde

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3-bromo-1H-indole-2carbaldehyde

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Essential Safety and Handling Guide for 3-bromo-1H-indole-2-carbaldehyde

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **3-bromo-1H-indole-2-carbaldehyde**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Chemical Identifier:

• Name: 3-bromo-1H-indole-2-carbaldehyde

CAS Number: 906440-21-9

Molecular Formula: C9H6BrNO

Hazard Summary: Based on available safety data, **3-bromo-1H-indole-2-carbaldehyde** is classified with the following hazards:

H315: Causes skin irritation.[1]

H319: Causes serious eye irritation.[1]



• H335: May cause respiratory irritation.[1]

The signal word for this compound is "Warning".[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety when handling **3-bromo-1H-indole-2-carbaldehyde**.

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles or glasses.	EN 166 (EU) or equivalent.
Hand Protection	Protective gloves (e.g., nitrile rubber). Inspect gloves prior to use.	EN 374 (EU) or equivalent.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure, such as a lab coat.	
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face respirator may be necessary for significant exposure.[2][3]	NIOSH (US) or EN 149 (EU). [2]

Operational and Handling Protocols

Proper handling and storage are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Handling:

Handle in a well-ventilated area, preferably in a chemical fume hood.[3][4]







- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][4]
- Avoid contact with skin and eyes.[3]
- Wash hands and any exposed skin thoroughly after handling.[2][4]
- Do not eat, drink, or smoke when using this product.[2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

Storage:

- Store in a tightly closed container.[2][4]
- Keep in a dry, cool, and well-ventilated place.[3][4]
- Some sources recommend storage at 0-8°C or under an inert atmosphere.[1][5]
- Store away from incompatible materials such as strong oxidizing agents and reducing agents.[2][6]

First Aid Measures

In case of exposure, immediate action is necessary.



Exposure Route	First Aid Procedure	
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[2][4]	
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2][4]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][4]	
Ingestion	Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.[2]	

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response: In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as detailed above.
- For solid spills, carefully sweep or scoop up the material, avoiding dust generation.[7]
- Place the spilled material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.





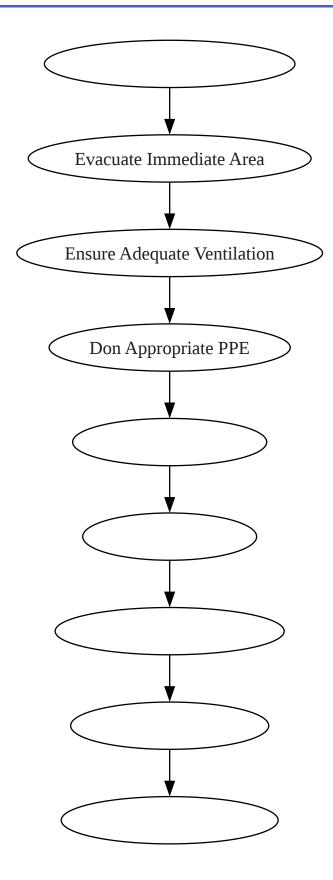


• Dispose of all contaminated materials as hazardous waste.

Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][4]
- Do not allow the product to reach the sewage system.[8]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[3]





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